Characteristic IR Absorption Peaks of N-Aminooxindole: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*1-amino-1,3-dihydro-2H-indol-2-one*
CAS No.:	*36149-75-4*
Cat. No.:	*B3351455*

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Executive Summary

N-aminooxindole (**1-amino-1,3-dihydro-2H-indol-2-one**) represents a critical "privileged scaffold" in medicinal chemistry, serving as a precursor for biologically active hydrazones and Schiff bases.[1] Unlike its parent compound oxindole, the presence of the N-amino (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

) moiety introduces specific vibrational modes that are diagnostic for structural verification.

This guide provides a definitive spectroscopic comparison between Oxindole, N-Aminooxindole, and its Schiff Base derivatives.[1] It is designed for researchers requiring immediate, actionable data to validate synthesis and monitor reaction progress without reliance on extensive NMR time.

Spectroscopic Profile & Comparative Analysis

The identification of N-aminooxindole relies on detecting the transition from a secondary amide (lactam) to a hydrazine-like species.[1] The most distinct feature is the transformation of the N-

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H stretching region.

Comparative IR Absorption Table

Functional Group	**Mode of Vibration**	Oxindole (Parent)	N-Aminooxindole (Target)	Schiff Base Derivative
N-H Stretch		3200–3400 cm^{-1}(Single, broad band; Lactam)	3300–3380 cm^{-1}(Doublet; Asym/Sym stretch of)	3150–3250 cm^{-1}(Single band; Amide NH)
Carbonyl		1690–1720 cm^{-1}(Strong; Amide I)	1710–1735 cm^{-1}(Strong; Shifted due to N-N induction)	1680–1710 cm^{-1}(Strong; Conjugated)
Imine		Absent	Absent	1600–1625 cm^{-1}(Medium/Sharp; Diagnostic)
N-N Bond		Absent	980–1050 cm^{-1}(Weak/Medium; Fingerprint)	1000–1080 cm^{-1}
Aromatic Ring		1620, 1590, 1470 cm^{-1}	1615, 1590, 1470 cm^{-1}	1610, 1590 cm^{-1}

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Technical Insight: The "Doublet vs. Singlet" rule in the 3300 cm⁻¹ region is the primary rapid-validation tool. The parent oxindole possesses a single N-H bond (secondary amide), whereas N-aminooxindole possesses an

group (primary amine character), resulting in split asymmetric and symmetric stretching bands.

Detailed Mechanistic Interpretation

The N-H Stretching Region (3200–3500 cm⁻¹)

- Oxindole: Exhibits a broad, hydrogen-bonded singlet centered around 3200 cm⁻¹.[1] In dilute solution, this may sharpen and shift to ~3400 cm⁻¹, but in solid phase (KBr/ATR), it remains broad.
- N-Aminooxindole: The introduction of the amino group creates a hydrazine moiety (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

). This breaks the extensive dimer hydrogen bonding network of the parent lactam and introduces two distinct vibrational modes:
  - Asymmetric Stretch: ~3380 cm⁻¹[1]
  - Symmetric Stretch: ~3300 cm⁻¹ Validation: If the doublet is obscured by moisture (broad -OH), dry the sample thoroughly. Residual hydrazine hydrate (a common reagent) will also show these peaks but typically at lower wavenumbers with broader profiles.[1]

The Carbonyl Region (1680–1750 cm⁻¹)

- Inductive Effect: The N-amino group is electron-withdrawing relative to a simple hydrogen or alkyl group due to the electronegativity of the second nitrogen. This typically shifts the lactam

  stretch to a slightly higher wavenumber (hypsochromic shift) compared to the parent oxindole.

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- Resonance: While the lone pair on the amino nitrogen can participate in resonance, the inductive withdrawal often dominates in the ground state IR spectrum, making the carbonyl appear "stiffer" (higher frequency).

The Fingerprint Region (N-N Stretch)

- Detecting the

  single bond vibration is challenging as it is often weak and coupled with other skeletal modes. However, a new band appearing near 1000–1050 cm^{-1} that is absent in the parent oxindole spectrum serves as secondary confirmation of N-amination.

Experimental Protocols

Protocol A: Sample Preparation (ATR vs. KBr)

- ATR (Attenuated Total Reflectance): Preferred for routine monitoring.[1]
  - Requirement: Ensure the crystal (Diamond/ZnSe) is meticulously cleaned with isopropanol to remove residual aliphatic amines from previous runs.
  - Pressure:[1][2][3][4] Apply maximum pressure to the solid clamp to ensure good contact; poor contact results in weak N-H signals.
- KBr Pellet: Preferred for publication-quality resolution of the N-H doublet.[1]
  - Ratio: 1 mg sample : 100 mg dry KBr.[1]
  - Grinding: Grind to a fine powder to avoid Christiansen effect (asymmetric peak distortion).[1]

Protocol B: Reaction Monitoring (Synthesis of N-Aminooxindole)

Objective: Confirm conversion of Oxindole to N-Aminooxindole (via N-amination or reduction of N-nitroso intermediate).

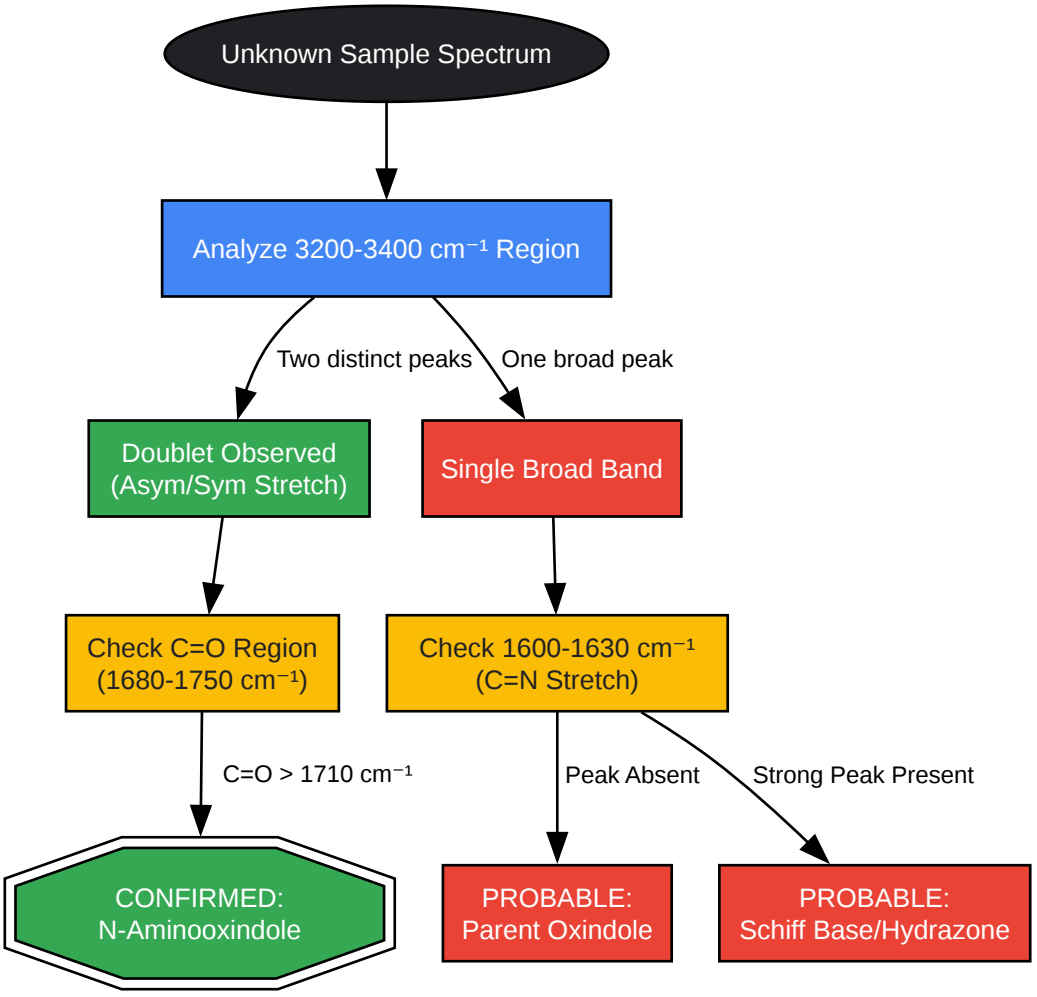
- T=0 (Starting Material): Acquire spectrum of pure Oxindole. Note the single N-H band at ~3200 cm^{-1}.

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- Reaction Aliquot: Isolate 5 mg of reaction solid, wash with cold water (to remove inorganic salts/hydrazine), and dry under vacuum.
- Analysis:
  - Pass Criteria: Appearance of doublet at 3300/3380 cm^{-1} AND shift of C=O to >1710 cm^{-1}.
  - Fail Criteria: Retention of single broad N-H band (incomplete reaction) or appearance of broad -OH >3400 cm^{-1} (wet sample).[1]

Diagnostic Logic Pathway

The following decision tree illustrates the logical flow for identifying N-aminooxindole in a crude reaction mixture.



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Figure 1: Decision tree for the spectroscopic identification of N-aminooxindole derivatives.[1]

Troubleshooting & Validation

Observation	Potential Cause	Remediation
Broad hump >3400 cm^{-1}	Moisture / Wet Sample	Dry sample in vacuum desiccator over ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> for 2 hours.
Extra peaks at 2800–3000 cm^{-1}	Residual Solvent (EtOH/EtOAc)	Run 1H NMR or dry at elevated temp (50°C) if stable.[1]
Weak N-H Doublet	Low Concentration / Poor Contact	If using ATR, increase clamp pressure. If KBr, increase sample concentration.
Split Carbonyl (Doublet)	Fermi Resonance or Impurity	Check for presence of unreacted starting material (mixed crystal).[1]

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